

Application Note: Regioselective Chlorination of 1,3-Benzodioxole

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Compound of Interest

Compound Name: *2,2-Dichloro-1,3-benzodioxole*

Cat. No.: *B1313652*

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Abstract

This application note provides a detailed experimental protocol for the efficient and regioselective chlorination of 1,3-benzodioxole, a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. The described method utilizes chlorine gas in a chloroform solvent to yield 5-chloro-1,3-benzodioxole with high selectivity and yield. This document includes a comprehensive experimental procedure, a summary of reaction parameters, and a visual representation of the experimental workflow to ensure reproducibility and ease of use in a laboratory setting.

Introduction

1,3-Benzodioxole and its derivatives are important structural motifs found in a wide range of biologically active molecules.^{[1][2]} The targeted functionalization of the benzodioxole ring is a critical step in the synthesis of more complex molecules. Chlorination of the aromatic ring, in particular, provides a versatile handle for further chemical transformations. This protocol details a straightforward and high-yielding method for the synthesis of 5-chloro-1,3-benzodioxole.

Data Presentation

The following table summarizes the key quantitative data for the chlorination of 1,3-benzodioxole.

Parameter	Value	Reference
Starting Material	1,3-Benzodioxole	[3]
Product	5-Chloro-1,3-benzodioxole	[3][4]
Molecular Formula	C ₇ H ₅ ClO ₂	[3]
Molecular Weight	156.57 g/mol	[3]
Reagent	Chlorine (Cl ₂)	[3]
Solvent	Chloroform (CHCl ₃)	[3]
Reaction Temperature	35 °C	[3]
Reaction Time	2 hours	[3]
Yield	96.2%	[3]

Experimental Protocol

This protocol is adapted from the procedure described by Yang Hongjun, et al.[3]

Materials:

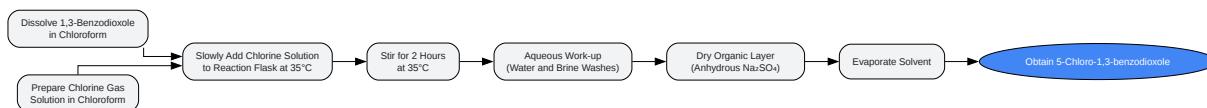
- 1,3-Benzodioxole (0.5000 g)
- Chlorine gas (1.005 g)
- Chloroform (15 ml total)
- Water
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous sodium sulfate
- Reaction flask equipped with a stirrer, reflux condenser, and a dropping funnel

Procedure:

- Reaction Setup: In a reaction flask equipped with a stirrer and a reflux condenser, dissolve 0.5000 g of 1,3-benzodioxole in 10 ml of chloroform.
- Reagent Preparation: Prepare a solution of 1.005 g of chlorine gas in 5 ml of chloroform in a dropping funnel.
- Reaction Execution: Slowly add the chlorine gas solution to the stirred solution of 1,3-benzodioxole over approximately 5 minutes. Maintain the reaction temperature at 35 °C.
- Reaction Monitoring: After the addition is complete, continue stirring the reaction mixture for 2 hours at 35 °C.
- Work-up:
 - Wash the reaction mixture twice with water.
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous sodium sulfate.
- Isolation: Evaporate the solvent to obtain the crude product. The reported yield for this procedure is 96.2%.^[3]

Experimental Workflow

The following diagram illustrates the key steps of the experimental protocol.



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Caption: Experimental workflow for the chlorination of 1,3-benzodioxole.

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